

# SGC-CBP30 solubility DMSO ethanol storage stability

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**Compound Focus:** Sgc-cbp30

Cat. No.: S548917

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## Solubility and Storage Properties

The table below summarizes the key physical properties and storage guidelines for **SGC-CBP30**.

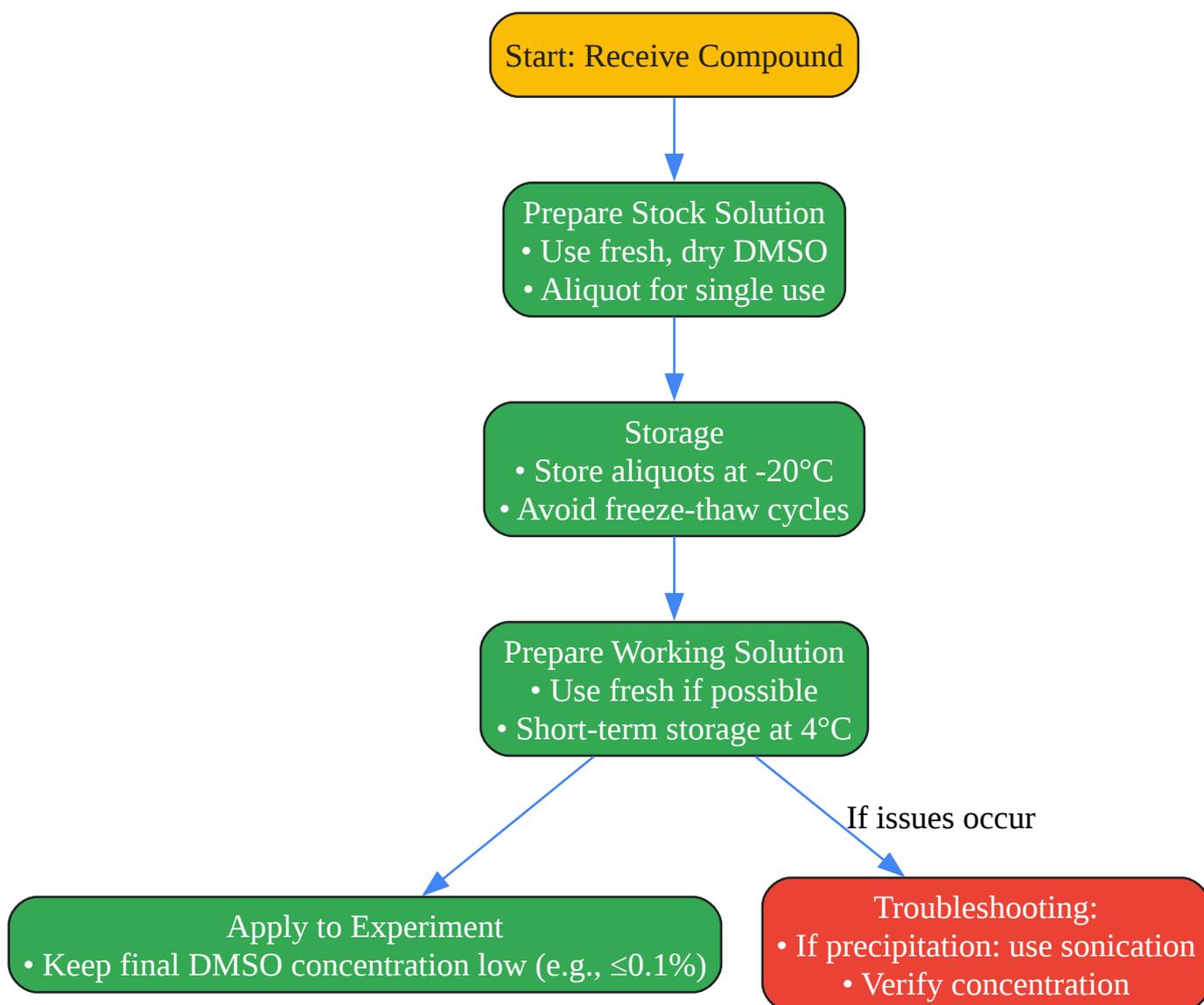
Property	Specification
Molecular Weight	509.04 g/mol [1] [2] [3]
Solubility in DMSO	~100 mg/mL (~196 mM) [1] [2] [3]
Solubility in Ethanol	~100 mg/mL [1] [3] or 93 mg/mL [4]
Solubility in Water	Insoluble or only slightly soluble [2] [4]
Recommended Storage	+4°C (solid powder) [1] [3] [5]
Purity	≥98% [1] [5]

## Stock Solution Preparation

For most cell-based assays, DMSO is the preferred solvent. The table below provides a guide for preparing stock solutions of common mass aliquots [1].

Mass	Volume for 10 mM Stock	Volume for 50 mM Stock
1 mg	~1.96 mL	~0.39 mL
5 mg	~9.82 mL	~1.96 mL
10 mg	~19.64 mL	~3.93 mL

The workflow for preparing and using **SGC-CBP30** solutions involves several key steps to ensure stability and activity.



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Workflow for preparing and using **SGC-CBP30** solutions.

## Critical Handling Notes

- **Use Fresh, Dry DMSO:** Always use fresh, anhydrous DMSO to reconstitute the compound. Moisture-absorbing DMSO can reduce solubility and potentially compromise the compound's stability over time [2] [4].
- **Aliquot for Stability:** To preserve activity and avoid repeated freeze-thaw cycles, **prepare single-use aliquots** of your stock solution [6]. One study indicated that 85% of compounds tested were stable in wet DMSO over a 2-year period at 4°C [7], but best practice for critical research is to minimize water content.
- **In Vivo Formulations:** For animal studies, a clear solution can be made using a mixture of 2% DMSO, 30% PEG 300, 5% Tween 80, and ddH<sub>2</sub>O, achieving a concentration of at least 2.5 mg/mL [2].

## Troubleshooting and Optimization

- **Solubility Issues:** If you encounter precipitation, especially when diluting the DMSO stock into aqueous buffers, brief **sonication** is recommended to aid dissolution [4] [8].
- **Potency Drift:** A loss of biological activity is often traced back to improper storage. Using freshly prepared working solutions and avoiding freeze-thaw cycles of the main stock will help maintain potency [6].

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